

Essential Safety and Logistical Information for Handling ON 108600

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Compound of Interest

Compound Name: ON 108600

Cat. No.: B15542653

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential guidance for the safe handling, operation, and disposal of **ON 108600**, a dual inhibitor of Cyclin-dependent kinase 9 and Casein kinase 2. While the Safety Data Sheet (SDS) for **ON 108600** states that it is not classified as a hazardous substance, adherence to standard laboratory safety protocols is crucial to minimize any potential risks.^[1]

Personal Protective Equipment (PPE)

Consistent and correct use of Personal Protective Equipment is the first line of defense against accidental exposure. Even with non-hazardous substances, a comprehensive PPE strategy should be employed.

Recommended Personal Protective Equipment for Handling **ON 108600**

Activity	Recommended PPE	Reasoning
Weighing and Aliquoting (Solid Form)	- Eye Protection: Chemical splash goggles- Gloves: Nitrile gloves (double-gloving recommended)- Lab Coat: Standard laboratory coat- Respiratory Protection: Use in a well-ventilated area or chemical fume hood to avoid dust inhalation.[1]	Protects against eye contact and inhalation of fine particulates. Double gloving minimizes the risk of skin contact.
Solution Preparation and Handling	- Eye Protection: Safety glasses with side shields or chemical splash goggles- Gloves: Nitrile gloves- Lab Coat: Standard laboratory coat	Protects against splashes and direct skin contact with the dissolved compound.
Experimental Use (e.g., cell culture)	- Eye Protection: Safety glasses with side shields- Gloves: Nitrile gloves- Lab Coat: Standard laboratory coat	Standard practice to prevent contamination of experiments and protect the user from the chemical agent.

Operational Plan: From Receipt to Disposal

A structured operational plan ensures that **ON 108600** is managed safely and efficiently throughout its lifecycle in the laboratory.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Log the compound into your chemical inventory.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[1]

2. Handling and Preparation:

- All handling of the solid compound should be performed in a designated area, such as a chemical fume hood or a well-ventilated space, to avoid creating and inhaling dust.[1]
- Use dedicated spatulas and weighing boats for the solid form.
- When preparing solutions, add the solid to the solvent to minimize dust formation.

3. Experimental Procedures:

- Clearly label all solutions containing **ON 108600**.
- Avoid generating aerosols during experimental procedures.
- Wash hands thoroughly after handling the compound, even if gloves were worn.

Disposal Plan

Proper disposal of chemical waste is critical to ensure the safety of laboratory personnel and to protect the environment.

Waste Characterization:

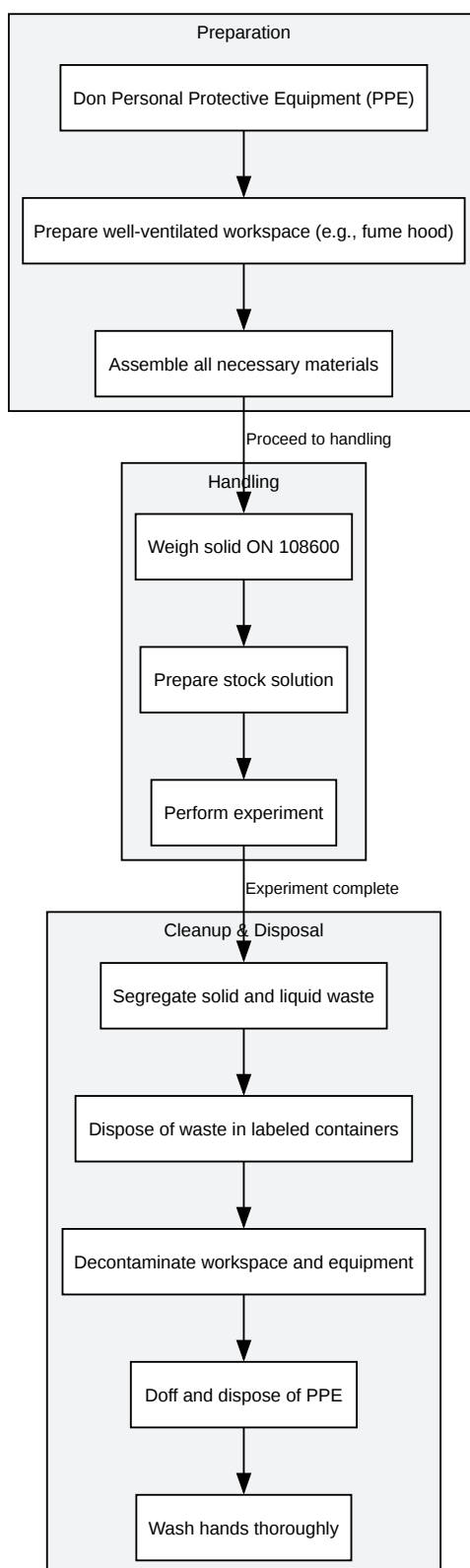
- Although **ON 108600** is not classified as hazardous, it should be disposed of as chemical waste.[1] Do not dispose of it in the regular trash or down the drain unless authorized by your institution's Environmental Health and Safety (EHS) department.

Disposal Procedures:

- **Solid Waste:** Collect any unused solid **ON 108600** and contaminated disposable materials (e.g., weigh boats, pipette tips, gloves) in a designated, labeled hazardous waste container.
- **Liquid Waste:** Collect solutions containing **ON 108600** in a compatible, labeled hazardous waste container. Do not mix with other incompatible waste streams.
- **Empty Containers:** Rinse empty containers thoroughly with a suitable solvent. The rinsate should be collected as hazardous waste. Once cleaned, the container can be disposed of according to your institution's guidelines for empty chemical containers.

- Consult EHS: Always consult your institution's EHS guidelines for specific instructions on chemical waste disposal.

Experimental Workflow for Safe Handling of ON 108600



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Caption: Workflow for the safe handling of **ON 108600**.

Emergency Procedures

In the event of an accidental exposure, follow these first aid measures immediately.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Remove contaminated clothing and rinse skin thoroughly with water. Seek medical attention if irritation develops.
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Wash out mouth with water and seek immediate medical attention.

By adhering to these safety protocols and operational plans, researchers can confidently and safely handle **ON 108600** in the laboratory, fostering a secure and productive research environment.

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References

- 1. sfasu.edu [sfasu.edu]
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